

Application Note: Scalable Synthesis of 3'-Carboethoxy-3-(2,3-dimethylphenyl)propiophenone

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Compound of Interest

Compound Name: 3'-Carboethoxy-3-(2,3-dimethylphenyl)propiophenone

CAS No.: 898769-23-8

Cat. No.: B3023839

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Executive Summary

3'-Carboethoxy-3-(2,3-dimethylphenyl)propiophenone (CAS: 898769-23-8;

) is a highly functionalized dihydrochalcone derivative. Compounds of this class are critical building blocks in medicinal chemistry, often serving as precursors for active pharmaceutical ingredients (APIs) targeting kinase inhibition, metabolic disorders, and central nervous system (CNS) receptors. This application note details a robust, scalable, and highly selective two-step synthetic protocol designed for process chemists and drug development professionals. The methodology avoids chromatographic purification, relying instead on optimized crystallization to achieve >98% purity.

Mechanistic Rationale & Pathway Design

The synthesis is strategically divided into two distinct transformations: a base-catalyzed Claisen-Schmidt condensation followed by a chemoselective catalytic hydrogenation.

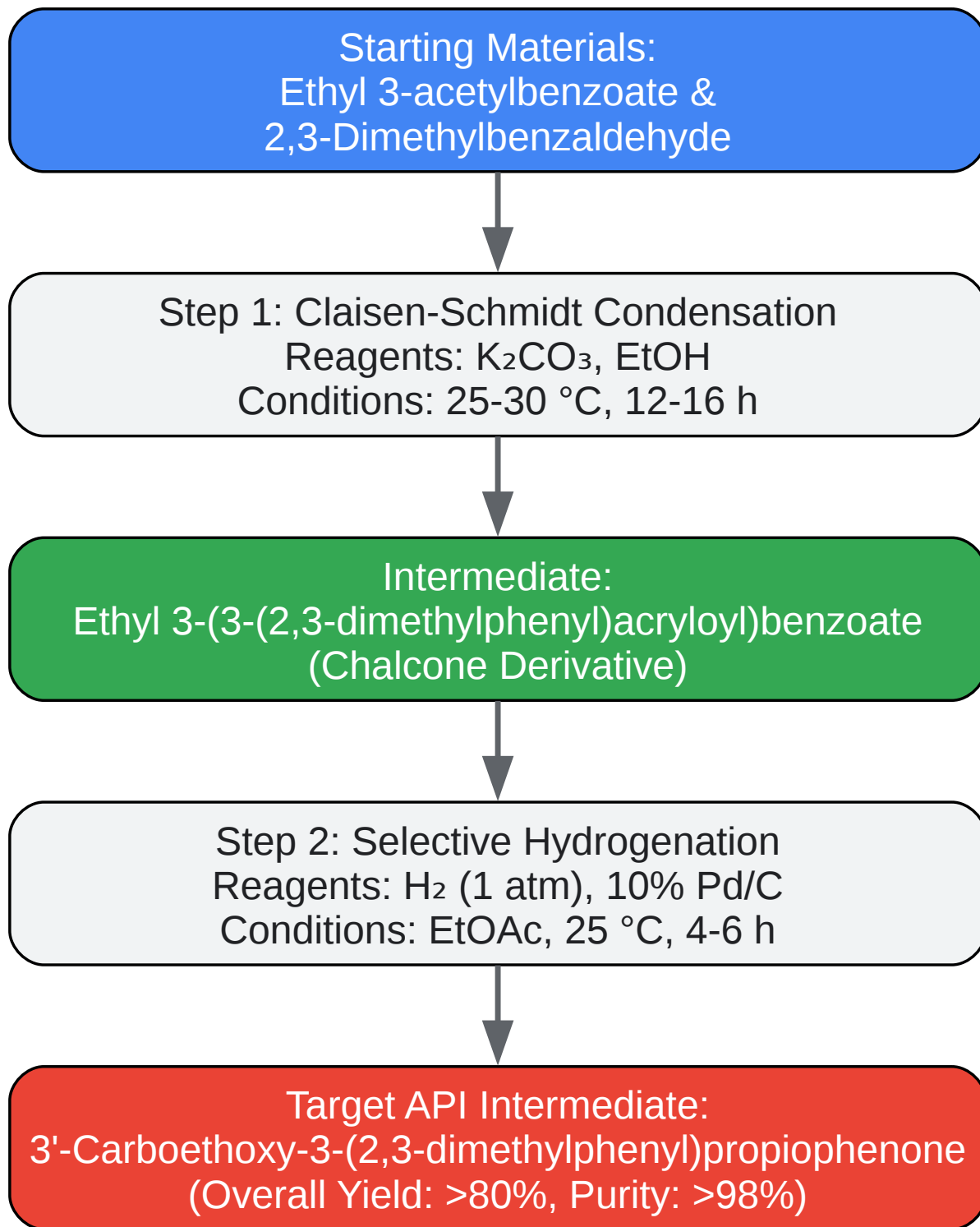
Step 1: Claisen-Schmidt Condensation The first step involves the cross-aldol condensation of Ethyl 3-acetylbenzoate and 2,3-Dimethylbenzaldehyde. Chalcones are privileged scaffolds in medicinal chemistry and serve as highly versatile intermediates^[1]. The critical challenge here is the presence of the ethyl ester (carboethoxy group). Traditional condensation conditions utilizing strong aqueous bases (e.g., NaOH or KOH) lead to undesired saponification (ester hydrolysis). To circumvent this, anhydrous Potassium Carbonate (

) in absolute ethanol is employed. This provides a mild, heterogeneous basic environment that efficiently generates the enolate of the acetophenone while kinetically protecting the ester moiety.

Step 2: Selective Catalytic Hydrogenation The resulting

-unsaturated ketone (chalcone) must be reduced to the saturated propiophenone (dihydrochalcone). Palladium on carbon (Pd/C) is a highly efficient catalyst for the selective hydrogenation of chalcones to dihydrochalcones without reducing the carbonyl group^[2]. By utilizing 10% Pd/C under a mild atmosphere of Hydrogen (1 atm) in Ethyl Acetate, the conjugated alkene is rapidly reduced. The mild conditions prevent the over-reduction of the ketone to a secondary alcohol and avoid hydrogenolysis of the ester.

Synthetic Workflow Visualization



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Synthetic workflow for **3'-Carboethoxy-3-(2,3-dimethylphenyl)propiophenone** via chalcone.

Process Chemistry & Scalability Considerations

To ensure the protocol is self-validating and scalable for multi-kilogram production, several parameters were evaluated. The optimized conditions prioritize safety, yield, and the elimination of column chromatography.

Table 1: Process Optimization and Causality Matrix

Parameter	Condition Tested	Observation / Result	Scalability Rating
Step 1: Base	(aq) / EtOH	Rapid reaction, but significant ester hydrolysis (~30%) observed.	Low
Step 1: Base	Piperidine / AcOH	Good yield, but requires reflux and extended reaction times.	Medium
Step 1: Base	/ EtOH	Clean conversion, <2% ester hydrolysis at 25 °C.	High
Step 2: Catalyst	Raney Nickel	Sluggish reduction, requires high pressure (50 psi) and elevated heat.	Low
Step 2: Catalyst	10% Pd/C	Rapid, highly selective C=C reduction at 1 atm.	High
Step 2: Solvent	Methanol	Good solubility, but minor transesterification impurities detected.	Medium
Step 2: Solvent	Ethyl Acetate	Excellent solubility, completely inert, easy solvent recovery.	High

Experimental Protocols

Protocol A: Synthesis of the Chalcone Intermediate

Objective: Form the

-unsaturated ketone while preserving the ethyl ester.

- **Reactor Preparation:** Charge a clean, dry, nitrogen-flushed jacketed reactor with Ethyl 3-acetylbenzoate (1.0 equiv, 100 g, 0.52 mol) and 2,3-Dimethylbenzaldehyde (1.05 equiv, 73.3 g, 0.54 mol).
- **Solvent Addition:** Add absolute ethanol (1.0 L, 10 volumes) to the reactor and stir at 250 rpm to achieve a homogenous solution.
- **Base Addition:** Add anhydrous Potassium Carbonate (, 1.2 equiv, 86.3 g, 0.62 mol) in one portion. The reaction will form a suspension.
- **Reaction Monitoring:** Stir the suspension at 25–30 °C for 12–16 hours.
 - **In-Process Control (IPC):** Monitor via HPLC (UV at 254 nm). Proceed to the next step when the remaining Ethyl 3-acetylbenzoate is <2.0%.
- **Quenching:** Slowly transfer the reaction mixture into a secondary vessel containing ice-cold purified water (3.0 L, 30 volumes) under vigorous stirring to precipitate the product.
- **Isolation:** Filter the resulting yellow precipitate via a Büchner funnel or centrifuge. Wash the filter cake with cold water (3 x 500 mL) to remove residual potassium salts.
- **Drying:** Dry the solid under vacuum at 45 °C to constant weight. (Expected yield: 88-92%).

Protocol B: Selective Catalytic Hydrogenation

Objective: Selectively reduce the conjugated alkene without over-reducing the ketone or cleaving the ester.

- **Substrate Loading:** In a pressure reactor (e.g., Parr hydrogenator), dissolve the chalcone intermediate (1.0 equiv, 100 g, 0.32 mol) in Ethyl Acetate (1.5 L, 15 volumes).
- **Catalyst Addition:** **Safety Warning:** Pd/C is pyrophoric when dry. Carefully add 10% Pd/C (5% w/w relative to the substrate, 5.0 g) under a continuous nitrogen sweep.

- Purging: Seal the reactor. Purge the headspace with Nitrogen gas (3 cycles of pressurization/depressurization to 30 psi), followed by Hydrogen gas (3 cycles).
- Hydrogenation: Pressurize the reactor to 1 atm (14.7 psi) of and stir vigorously (500 rpm) at 25 °C.
- Reaction Monitoring:
 - In-Process Control (IPC): Monitor the reaction via HPLC every 2 hours. The reaction is complete when the chalcone peak is completely absent (typically 4–6 hours).
- Filtration: Purge the reactor with Nitrogen to remove residual

. Filter the reaction mixture through a tightly packed pad of Celite to remove the Pd/C catalyst. Wash the Celite pad with additional Ethyl Acetate (2 x 300 mL).
- Crystallization: Concentrate the filtrate under reduced pressure to approximately 3 volumes. Add Heptane (5 volumes) dropwise while cooling to 5 °C to induce crystallization. Filter the white crystalline solid and dry under vacuum. (Expected yield: 90-95%).

Analytical Characterization & Data Presentation

To ensure the trustworthiness of the synthesized batch, the following analytical signatures must be verified. The most critical marker of success is the disappearance of the alkene doublets and the emergence of the aliphatic ethylene bridge in the

¹H NMR spectrum.

Table 2: Expected Analytical Data Summary

Analytical Method	Key Signatures & Expected Results	Pass/Fail Criteria
HPLC (Area %)	Single major peak at target retention time.	> 98.0% purity
LC-MS (ESI+)	peak at m/z 311.16.	Matches calculated mass
H NMR (400 MHz,)	Ester: 4.40 (q, 2H), 1.41 (t, 3H)Aryl Methyls: 2.30 (s, 3H), 2.22 (s, 3H)Ethylene Bridge: 3.25 (t, 2H,), 3.05 (t, 2H,)Absence of: Alkene doublets at 7.50-7.80.	Conforms to structure; no alkene protons
FT-IR (ATR,)	1715 (Ester C=O stretch), 1685 (Ketone C=O stretch).	Absence of 1640 (C=C stretch)

Conclusion

This application note outlines a highly scalable, two-step protocol for the synthesis of **3'-Carboethoxy-3-(2,3-dimethylphenyl)propiofenone**. By leveraging mild basic conditions for the Claisen-Schmidt condensation and precisely controlled catalytic hydrogenation, process chemists can achieve high yields (>80% overall) and exceptional purity (>98%) without the bottleneck of chromatographic purification.

References

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